An In-depth Technical Guide to Bis(hydroxymethyl)urea (Dimethylolurea)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bis(hydroxymethyl)urea*
CAS No.:	*1448-99-3*
Cat. No.:	*B073432*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(hydroxymethyl)urea, more commonly known as dimethylolurea (DMU), is an organic compound with the formula $OC(NHCH_2OH)_2$.[1] It is a white, water-soluble solid that serves as a key intermediate in the production of urea-formaldehyde resins.[1] The compound is formed through the reaction of urea with an excess of formaldehyde.[1] Beyond its large-scale use in the polymer and textile industries, the urea functionality is integral to numerous bioactive compounds and is increasingly utilized in medicinal chemistry. Urea derivatives play a central role in drug development due to their ability to form stable hydrogen bonds with biological targets, which can modulate potency, selectivity, and overall drug-like properties. This guide provides a comprehensive technical overview of **Bis(hydroxymethyl)urea**, including its chemical properties, synthesis protocols, and its relevance in industrial and drug development contexts.

Alternate Names and Chemical Identifiers

© 2026 BenchChem. All rights reserved.

Bis(hydroxymethyl)urea is known by a variety of synonyms and is cataloged under several chemical identifiers. This extensive list is crucial for researchers conducting literature and database searches.

Name/Identifier Type	Value
Preferred IUPAC Name	N,N′-Bis(hydroxymethyl)urea[1]
Common Name	Dimethylolurea (DMU)[2]
Systematic Name	1,3-Bis(hydroxymethyl)urea[2]
Other Synonyms	Carbamol, Caurite, Knittex ASL, Methural, Metural, Oxymethurea, Ureol P[2]
CAS Number	140-95-4[1]
EC Number	205-444-0
PubChem CID	8827[1]
UNII	N68H97CAWG[2]
ChEBI ID	CHEBI:134755[1]
DSSTox Substance ID	DTXSID6025141[2]

Physicochemical and Toxicological Properties

A summary of the key quantitative data for **Bis(hydroxymethyl)urea** is presented below. These properties are fundamental for its application in both chemical synthesis and formulation.

© 2026 BenchChem. All rights reserved.

Property	Value
Molecular Formula	$C_3H_8N_2O_3$[1]
Molar Mass	120.11 g/mol [1]
Appearance	White crystalline powder/solid[1]
Melting Point	125-126 °C (decomposes)[1]
Boiling Point	224.08 °C (rough estimate)
Water Solubility	Good / High[1]
Storage Temperature	2-8°C (heat sensitive)
XLogP3-AA	-1.8
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	3
GHS Hazard Statements	H319 (Causes serious eye irritation)[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Bis(hydroxymethyl)urea** are critical for its practical application.

Protocol 1: Synthesis of Dimethylolurea

This protocol describes a common laboratory-scale synthesis of dimethylolurea from urea and formaldehyde.

Objective: To synthesize Dimethylolurea (DMU) as a low molecular weight precondensate.

Materials:

- Urea (6.0 g)
- Formaldehyde (37% w/v aqueous solution, 16.2 mL, representing a 2:1 molar ratio to urea)

© 2026 BenchChem. All rights reserved.

- Sodium dihydrogen phosphate (0.2 g) or another suitable buffer to maintain pH
- Reaction vessel with heating and stirring capabilities (e.g., round-bottom flask with magnetic stirrer and heating mantle)
- Water condenser
- pH meter or pH indicator strips

Methodology:

- Set up the reaction vessel with a water condenser and place it in the heating mantle.
- Add the 37% formaldehyde solution to the reaction vessel.
- Adjust the pH of the formaldehyde solution to approximately 7.5 using a suitable base if necessary.
- Begin heating the solution to 70°C while stirring.[3]
- Once the temperature is stable, add 6.0 g of urea to the vessel.[3] An endothermic reaction may cause a temporary drop in temperature.
- Maintain the reaction temperature at 70-75°C for 2 hours.[3] Monitor the pH periodically and maintain it around 7.5.
- The reaction is considered complete when the solution becomes a clear, viscous liquid.
- After 2 hours, immediately cool the flask to room temperature to stop the reaction and prevent further polymerization.[3]
- Neutralize the resulting liquor if necessary. The product, an aqueous solution of dimethylolurea, can be stored at 4°C. For a pure solid sample, the solvent can be removed using a thin-layer evaporator at a low temperature (e.g., 30°C).

Protocol 2: Genotoxicity Assessment (In Vitro Micronucleus Test)

© 2026 BenchChem. All rights reserved.

As a formaldehyde-releasing agent, assessing the genotoxic potential of DMU is crucial for drug development and safety evaluation.

Objective: To evaluate the potential of DMU to induce chromosomal damage in mammalian cells.

Materials:

- V79 Chinese hamster cells
- Cell culture medium (e.g., DMEM) with fetal bovine serum and antibiotics
- Dimethylolurea (DMU) stock solution in a suitable solvent (e.g., culture medium)
- Positive control (e.g., Mitomycin C)
- Negative/vehicle control
- Cytochalasin B
- Hypotonic KCl solution
- Fixative (Methanol:Acetic Acid, 3:1)
- Giemsa stain
- Microscope slides and light microscope

Methodology:

- Culture V79 cells to approximately 50% confluency in culture flasks.
- Prepare a series of DMU concentrations (e.g., ranging from 3.3 to 333 µmol/L) in the culture medium.[4]
- Treat the cells with the various DMU concentrations, positive control, and negative control for a short exposure period (e.g., 3-4 hours). For experiments including metabolic activation, a rat liver S9 mix is co-incubated.

© 2026 BenchChem. All rights reserved.

- After exposure, wash the cells and add fresh medium containing cytochalasin B to block cytokinesis, resulting in binucleated cells.
- Incubate for a period equivalent to 1.5-2 cell cycles (e.g., 20-24 hours).
- Harvest the cells by trypsinization.
- Perform a hypotonic treatment with KCl solution followed by fixation using the methanol:acetic acid fixative.
- Drop the cell suspension onto clean microscope slides and allow them to air dry.
- Stain the slides with Giemsa solution.
- Score at least 1000 binucleated cells per concentration under a light microscope for the presence of micronuclei. An increase in the frequency of micronucleated cells compared to the negative control indicates a positive genotoxic effect.[4]

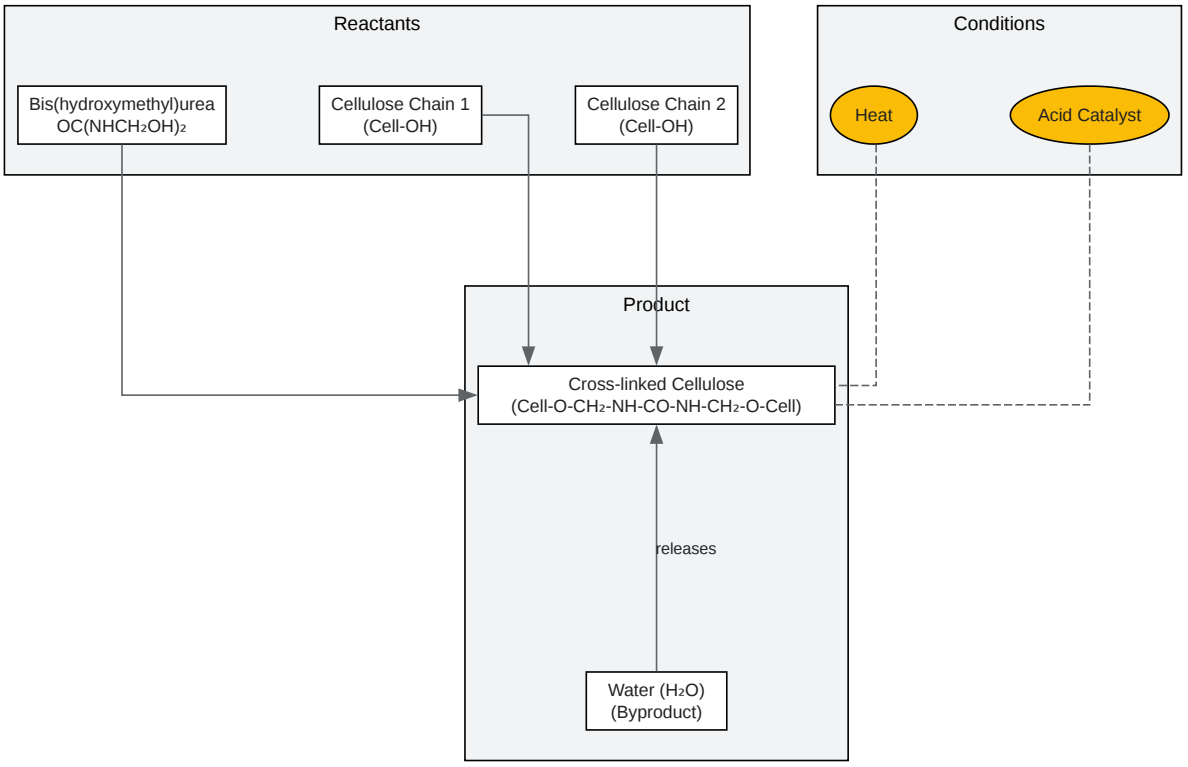
Applications and Signaling Pathways

While DMU is predominantly an industrial chemical, its core structure is relevant to materials science and drug delivery concepts.

Industrial Application: Textile Finishing

DMU and its derivatives are used as cross-linking agents to impart wrinkle resistance to cellulose-based fabrics like cotton. The hydroxymethyl groups of DMU react with the hydroxyl groups of cellulose chains under heat and acidic conditions. This forms stable covalent bonds (ether linkages) between the cellulose polymers, preventing them from easily slipping past one another and thus reducing the formation of wrinkles.

© 2026 BenchChem. All rights reserved.



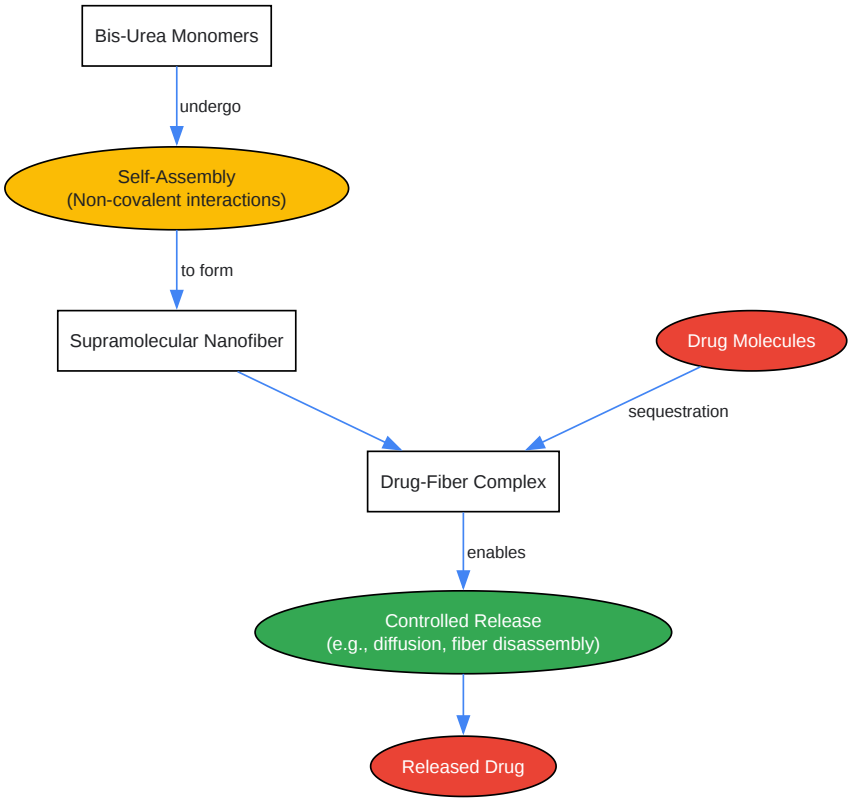
Click to download full resolution via product page

Caption: Cross-linking of cellulose with **Bis(hydroxymethyl)urea**.

Relevance in Drug Development: Bis-Urea Supramolecular Systems

The bis-urea motif is of significant interest in drug delivery. Certain bis-urea compounds can self-assemble in aqueous solutions to form high-aspect-ratio nanofibers.[5] These fibers are held together by non-covalent interactions, such as hydrogen bonding. The resulting supramolecular structures can then physically entrap or non-covalently bind drug molecules. This mechanism allows for the creation of controlled-release drug formulations, potentially improving a drug's solubility, stability, and pharmacokinetic profile.[5] While **Bis(hydroxymethyl)urea** itself is not typically used for this purpose, it represents the fundamental chemical structure from which more complex, self-assembling molecules are designed.

© 2026 BenchChem. All rights reserved.



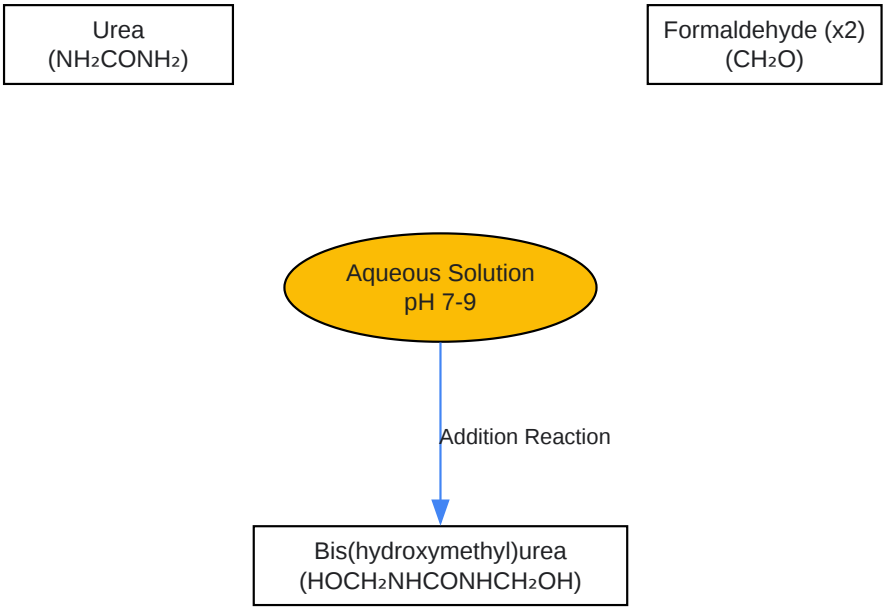
Click to download full resolution via product page

Caption: Conceptual workflow for bis-urea based drug delivery.

Chemical Synthesis Pathway

The synthesis of **Bis(hydroxymethyl)urea** is a straightforward addition reaction. Under neutral to slightly alkaline conditions, two molecules of formaldehyde react with one molecule of urea at the nitrogen atoms. The reaction is typically performed in an aqueous solution.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis pathway of **Bis(hydroxymethyl)urea**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Bis(hydroxymethyl)urea - Wikipedia [en.wikipedia.org]
- 2. Carbamol | C3H8N2O3 | CID 8827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fud.edu.ng [fud.edu.ng]
- 4. Effects of the formaldehyde releasing preservatives dimethylol urea and diazolidinyl urea in several short-term genotoxicity tests - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. US9084735B2 - Self-assembling bis-urea compounds for drug delivery - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(hydroxymethyl)urea (Dimethylolurea)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073432/docs#an-in-depth-technical-guide-to-bis-hydroxymethyl-urea-dimethylolurea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check